

Application Note: Comprehensive Characterization of 6-Hydroxypyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 6-Hydroxypyridine-3-sulfonic acid

CAS No.: 6684-46-4

Cat. No.: B1586391

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Introduction

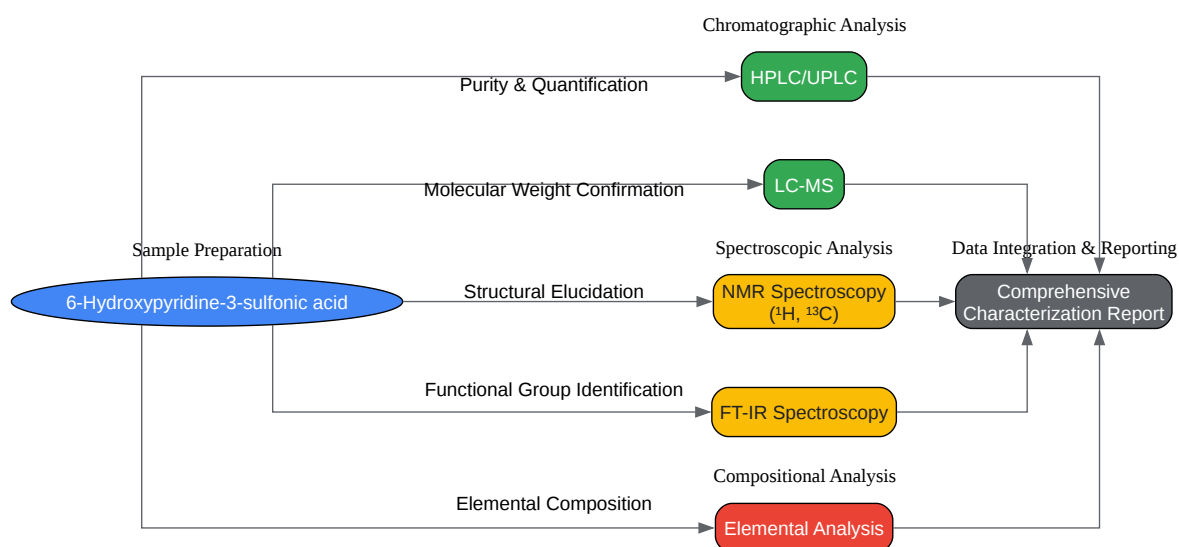
6-Hydroxypyridine-3-sulfonic acid is a heterocyclic organic compound of significant interest in pharmaceutical and materials science due to its potential applications as a building block in organic synthesis. Its unique structure, combining a hydroxylated pyridine ring with a sulfonic acid group, imparts specific chemical properties that are crucial for its function in various applications. Accurate and comprehensive characterization is paramount to ensure its purity, identity, and stability, which are critical quality attributes in drug development and manufacturing. This guide provides a detailed overview of the essential analytical methods for the thorough characterization of **6-Hydroxypyridine-3-sulfonic acid**, offering field-proven insights and step-by-step protocols for researchers, scientists, and drug development professionals.

The analytical strategy described herein employs a multi-technique approach to provide orthogonal data, ensuring a comprehensive understanding of the molecule's properties. This

includes chromatographic techniques for separation and purity assessment, spectroscopic methods for structural elucidation, and elemental analysis for compositional verification.

Overall Analytical Workflow

The following diagram illustrates the logical flow of the analytical methods employed for the comprehensive characterization of **6-Hydroxypyridine-3-sulfonic acid**. Each technique provides a unique piece of information that, when combined, confirms the structure, purity, and identity of the compound.



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Caption: Integrated workflow for the characterization of **6-Hydroxypyridine-3-sulfonic acid**.

Chromatographic Methods for Purity and Identity

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are indispensable tools for assessing the purity of **6-Hydroxypyridine-3-sulfonic acid** and confirming its molecular weight. Due to the polar nature of the sulfonic acid group, reversed-phase chromatography with an aqueous mobile phase is the method of choice.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. For **6-Hydroxypyridine-3-sulfonic acid**, a reversed-phase C18 column is effective. The inclusion of an acidic modifier in the mobile phase is crucial to suppress the ionization of the sulfonic acid group, leading to better peak shape and retention.

Protocol:

- Instrument: A standard HPLC or UPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase:
 - A: 0.1% Phosphoric acid in Water.
 - B: Acetonitrile.
- Gradient: A gradient elution is often employed to ensure the separation of potential impurities with varying polarities. A typical gradient might be:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B

- 15-18 min: 95% B
- 18-20 min: 95% to 5% B
- 20-25 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition (e.g., 95:5 Water:Acetonitrile with 0.1% phosphoric acid) to a concentration of approximately 1 mg/mL.

Data Interpretation: The purity of the sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram. A pure sample should exhibit a single major peak.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Molecular Weight Confirmation

Principle: LC-MS couples the separation power of HPLC with the mass analysis capabilities of mass spectrometry. This technique provides molecular weight information, which is a critical piece of data for confirming the identity of the compound. Electrospray ionization (ESI) is a suitable ionization technique for this polar molecule.

Protocol:

- LC System: An LC system coupled to a mass spectrometer.
- Column and Mobile Phase: Similar to the HPLC method, but phosphoric acid should be replaced with a volatile acid like formic acid (0.1%) to be compatible with the mass spectrometer.^[1]

- **Mass Spectrometer:** A single quadrupole or a more advanced mass analyzer like a time-of-flight (TOF) or Orbitrap.
- **Ionization Mode:** Electrospray Ionization (ESI) in negative ion mode is preferred to detect the deprotonated molecule $[M-H]^-$.
- **Data Acquisition:** Scan mode to detect a range of m/z values, including the expected molecular ion.

Expected Data:

Compound	Molecular Formula	Exact Mass	Expected $[M-H]^-$ (m/z)
6-Hydroxypyridine-3-sulfonic acid	C ₅ H ₅ NO ₄ S	175.00	174.00

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are vital for elucidating the molecular structure of **6-Hydroxypyridine-3-sulfonic acid**. Nuclear Magnetic Resonance (NMR) provides detailed information about the carbon-hydrogen framework, while Fourier-Transform Infrared (FT-IR) spectroscopy identifies the functional groups present.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. ¹H NMR provides information about the number and environment of hydrogen atoms, while ¹³C NMR provides information about the carbon skeleton. The chemical shifts, splitting patterns, and integration of the signals are used to piece together the molecular structure.

Protocol:

- **Instrument:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** Deuterated water (D₂O) or dimethyl sulfoxide (DMSO-d₆) are suitable solvents.^{[2][3]} The choice of solvent can affect the chemical shifts of exchangeable protons (e.g., -OH, -

SO₃H).

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of the deuterated solvent.
- Experiments:
 - ¹H NMR: To observe the proton signals.
 - ¹³C NMR: To observe the carbon signals.
 - 2D NMR (COSY, HSQC): Can be used to further confirm assignments by showing correlations between protons and carbons.

Expected ¹H NMR Spectral Data (in D₂O): The pyridine ring protons will appear as distinct signals in the aromatic region. The exact chemical shifts can be influenced by the pH and solvent. In the salt form, the proton on the nitrogen may not be observed due to exchange with the deuterated solvent.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy measures the absorption of infrared radiation by the sample, which causes molecular vibrations (stretching, bending). Different functional groups absorb at characteristic frequencies, allowing for their identification.

Protocol:

- Instrument: An FT-IR spectrometer.
- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a potassium bromide (KBr) pellet.
- Data Acquisition: A spectrum is typically collected over the range of 4000-400 cm⁻¹.

Expected Characteristic Absorption Bands:

Functional Group	Wavenumber Range (cm ⁻¹)	Description
O-H Stretch (hydroxyl)	3200-3600 (broad)	Indicates the presence of the hydroxyl group.
C-H Stretch (aromatic)	3000-3100	Characteristic of the pyridine ring protons.
C=C and C=N Stretch (aromatic)	1400-1600	Vibrations of the pyridine ring. [4]
S=O Stretch (sulfonic acid)	1030-1060 and 1150-1200	Asymmetric and symmetric stretching of the sulfonyl group. [5] [6]
C-S Stretch	700-800	Stretching vibration of the carbon-sulfur bond. [5]

Elemental Analysis for Compositional Verification

Principle: Elemental analysis determines the mass fractions of carbon, hydrogen, nitrogen, and sulfur in a sample. This data is used to confirm the empirical formula of the compound. [\[7\]](#)

Protocol:

- Instrument: An elemental analyzer.
- Sample Preparation: A small, accurately weighed amount of the dried sample is required.
- Analysis: The sample is combusted in a high-temperature furnace, and the resulting gases (CO₂, H₂O, N₂, SO₂) are quantitatively measured.

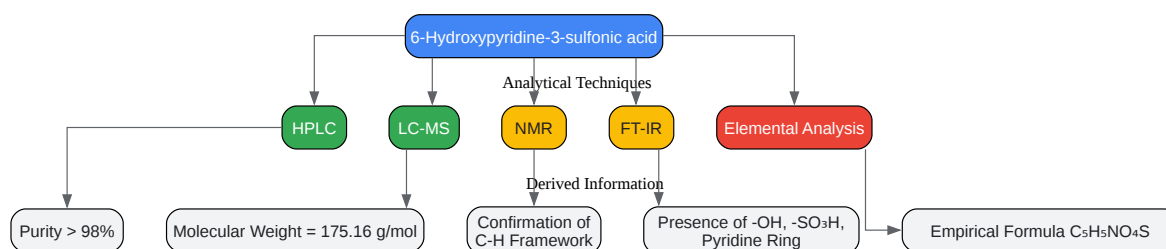
Expected Elemental Composition:

Element	Theoretical Mass %
Carbon	34.28%
Hydrogen	2.88%
Nitrogen	7.99%
Sulfur	18.31%
Oxygen	36.54% (by difference)

The experimentally determined values should be within $\pm 0.4\%$ of the theoretical values to confirm the elemental composition.

Summary of Characterization Data

The following diagram provides a logical relationship between the analytical techniques and the information they provide for the comprehensive characterization of **6-Hydroxypyridine-3-sulfonic acid**.



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Caption: Relationship between analytical techniques and derived information.

Conclusion

A combination of chromatographic, spectroscopic, and elemental analysis techniques provides a robust and comprehensive framework for the characterization of **6-Hydroxypyridine-3-sulfonic acid**. This multi-faceted approach ensures the verification of its identity, purity, and structure, which is essential for its application in research, development, and quality control settings. The protocols and expected data outlined in this application note serve as a valuable guide for scientists working with this and structurally related compounds.

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